

The Discovery and Development of Potent VEGFR-2 Inhibitors: A Technical Guide

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Compound of Interest

Compound Name: Vegfr-2-IN-58

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Abstract

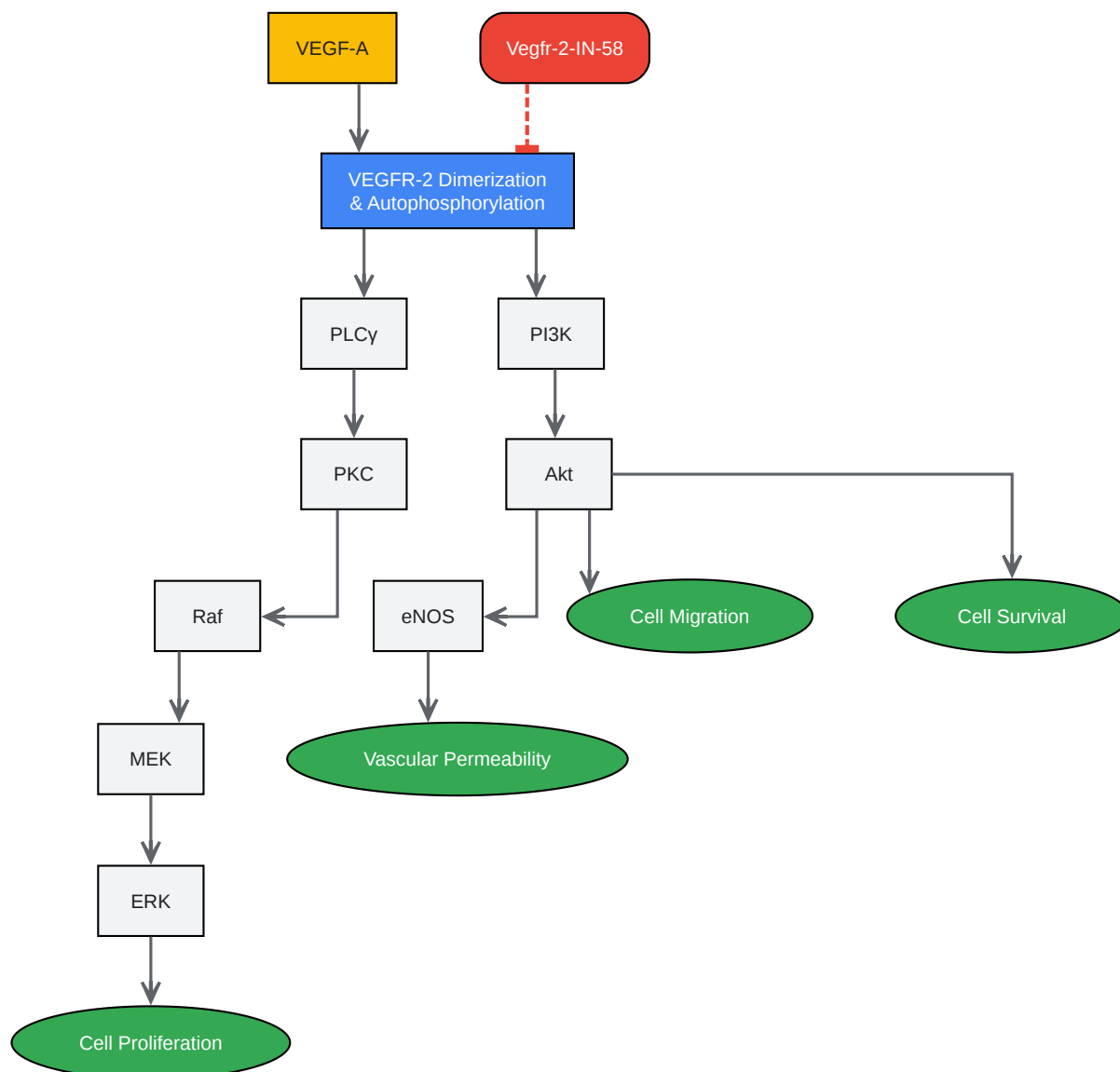
Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a pivotal receptor tyrosine kinase that plays a central role in angiogenesis, the formation of new blood vessels.^{[1][2]} Its aberrant activation is a key driver in numerous pathologies, most notably in tumor growth and metastasis, by supplying tumors with essential nutrients and oxygen.^{[1][3][4][5]} Consequently, inhibiting the VEGFR-2 signaling pathway has emerged as a highly promising therapeutic strategy in oncology.^{[1][2][6][7]} This technical guide provides an in-depth overview of the discovery and development of a novel, potent, and selective small-molecule inhibitor of VEGFR-2, herein referred to as **Vegfr-2-IN-58**. This document details the compound's mechanism of action, key experimental data, and the methodologies employed in its preclinical evaluation.

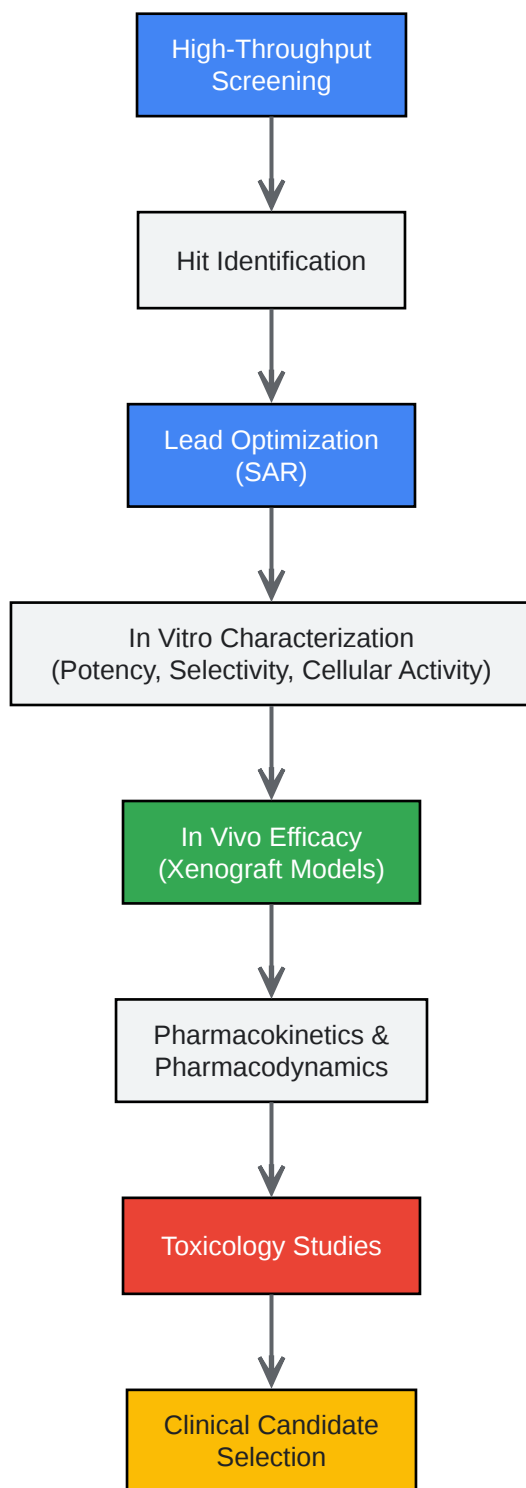
Introduction to VEGFR-2 Signaling

VEGFR-2, also known as Kinase Insert Domain Receptor (KDR), is the primary mediator of the pro-angiogenic signals induced by its ligand, VEGF-A.^[8] The binding of VEGF-A to the extracellular domain of VEGFR-2 induces receptor dimerization and subsequent

autophosphorylation of specific tyrosine residues within its intracellular kinase domain.^{[9][10]} This activation initiates a cascade of downstream signaling pathways, including the PLCγ-PKC-Raf-MEK-MAPK and the PI3K/Akt pathways, which ultimately lead to endothelial cell proliferation, migration, survival, and increased vascular permeability – all critical processes for angiogenesis.^{[9][10][11][12]}

VEGFR-2 Signaling Pathway Diagram





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